

CAS number and chemical properties of 3,4-Dimethoxythiophene

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A Comprehensive Technical Guide to 3,4-Dimethoxythiophene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of 3,4-**Dimethoxythiophene** (DMOT), a versatile heterocyclic compound with significant applications in organic electronics and as a key intermediate in pharmaceutical synthesis. This document outlines its chemical properties, detailed experimental protocols for its synthesis, and its current and potential applications.

Core Chemical Properties and Identifiers

3,4-**Dimethoxythiophene**, with the CAS number 51792-34-8, is a thiophene derivative functionalized with two methoxy groups at the 3 and 4 positions.[1][2][3][4] These methoxy groups enhance its solubility and stability, making it a valuable precursor in various chemical reactions.[5]

Quantitative Chemical Data

The fundamental physicochemical properties of 3,4-**Dimethoxythiophene** are summarized in the table below for easy reference and comparison.



Property	Value	Source(s)
CAS Number	51792-34-8	[2][3][4]
Molecular Formula	C ₆ H ₈ O ₂ S	[1][2][3]
Molecular Weight	144.19 g/mol	[1][3][6]
Appearance	Colorless to pale yellow liquid or solid	[1][4][7]
Boiling Point	100-102 °C at 10-11 mmHg	[1][8]
Melting Point	-20 °C	[1][7]
Density	1.209 g/mL at 25 °C	[1]
Refractive Index (n20/D)	1.5409	[9][8]
Flash Point	106.7 °C (224.1 °F) - closed cup	[1][3][9]
Solubility	Miscible with organic solvents; slightly miscible with water.[7]	

Spectroscopic and Other Identifiers



Identifier	Value	Source(s)
IUPAC Name	3,4-dimethoxythiophene	[1][2]
Synonyms	DMOT, 3,4-dimethoxy thiophene	[2][5]
InChI	1S/C6H8O2S/c1-7-5-3-9-4- 6(5)8-2/h3-4H,1-2H3	[1]
InChI Key	ZUDCKLVMBAXBIF- UHFFFAOYSA-N	[1][2][9]
Canonical SMILES	COc1cscc1OC	[1][2][4]
MDL Number	MFCD01096546	[1][2][3]
PubChem CID	3613501	[2][6]

Experimental Protocols

Detailed methodologies for the synthesis of 3,4-**Dimethoxythiophene** are crucial for its application in research and development. Below are summaries of established synthesis protocols.

Synthesis from 3,4-Dibromothiophene

This method provides a robust route to 3,4-**Dimethoxythiophene** with a good yield.

Materials:

- 3,4-Dibromothiophene
- Sodium methoxide
- Methanol
- Cuprous bromide (catalyst)
- Toluene



- Magnesium sulfate
- Argon (for inert atmosphere)

Procedure:

- Under an argon atmosphere, dissolve 21 g of sodium methoxide in 72 g of methanol in a 100 mL four-necked flask with stirring until complete dissolution.[10]
- Add 0.83 g of cuprous bromide to the solution.[10]
- Slowly add 15 g of 3,4-dibromothiophene dropwise. The solution will gradually turn from colorless to black and transparent.[10]
- After the addition is complete, remove 50 g of methanol by distillation.[10]
- Heat the reaction mixture to 97 °C and reflux for 5 hours. Monitor the reaction progress by gas chromatography until the starting materials are consumed.[10]
- After completion, add water to the mixture and filter.[10]
- Extract the crude product with toluene.[10]
- Wash the toluene layer with water and dry over magnesium sulfate.[10]
- Filter to remove the desiccant, and concentrate the toluene layer by rotary evaporation.[10]
- Purify the final product by vacuum distillation to yield 3,4-dimethoxythiophene. This
 protocol has been reported to yield the product with a purity of 98.01% and a yield of 81.5%.
 [10]

One-Step Synthesis via Ring Closure Reaction

3,4-**Dimethoxythiophene** can also be synthesized in a single step from readily available bulk chemicals.[11]

General Description: This synthesis involves a ring closure reaction of 2,3-dimethoxy-1,3-butadiene and sulfur dichloride in a hexane medium.[1][8] While specific experimental details



from a single comprehensive source are limited in the provided search results, this method is noted for its simplicity and scalability.[11]

Applications in Research and Drug Development

- 3,4-**Dimethoxythiophene** is a pivotal building block in several advanced applications:
- Organic Electronics: It is a key monomer for the synthesis of conductive polymers, most notably poly(3,4-ethylenedioxythiophene) (PEDOT), after trans-esterification to 3,4ethylenedioxythiophene (EDOT).[1] These polymers are integral to the development of organic light-emitting diodes (OLEDs), organic photovoltaic cells (OPVs), antistatic coatings, and sensors.[5][12]
- Pharmaceutical Synthesis: The unique electronic and structural properties of the 3,4dimethoxythiophene core make it a valuable intermediate in the synthesis of complex
 pharmaceutical compounds.[13] The thiophene ring is a privileged pharmacophore in
 medicinal chemistry, and its derivatives are being explored for various therapeutic
 applications.[13][14]
- Biochemical Research: DMOT is used in the synthesis of specialized molecules like N2S2-N4 porphyrin dyads to study photoinduced energy transfer, which is fundamental in understanding various biological and chemical processes.[1][8]

Visualizing the Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of 3,4-**Dimethoxythiophene** from 3,4-Dibromothiophene.



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Caption: Synthesis of 3,4-Dimethoxythiophene from 3,4-Dibromothiophene.



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